

Health and safety data for phenylphosphonic acid

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Compound of Interest

Compound Name: Phenylphosphonic Acid

Cat. No.: B072730

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An In-depth Technical Guide: Health and Safety Data for Phenylphosphonic Acid

This technical guide provides a comprehensive overview of the health and safety data for **phenylphosphonic acid** (CAS No: 1571-33-1). The information is intended for researchers, scientists, and professionals in drug development and chemical safety. This document summarizes key physico-chemical properties, toxicological data, and standardized experimental protocols.

Chemical and Physical Properties

Phenylphosphonic acid presents as a white to off-white crystalline powder or colorless leaf-like crystals.^{[1][2][3]} It is soluble in water, alcohol, ether, and acetone, but insoluble in benzene and carbon tetrachloride.^{[1][4]}

Property	Value	Source(s)
Molecular Formula	C ₆ H ₇ O ₃ P	[1][2]
Molar Mass	158.09 g/mol	[5]
Melting Point	162-164 °C	[1][3][4]
Boiling Point	241-243 °C	[1][3][4]
Density	1.412 g/mL at 25 °C	[1][3][4]
Water Solubility	40.4 g/100 mL at 25 °C	[1]
Flash Point	>110 °C (>230 °F)	[1]
log Pow (Octanol/Water Partition Coefficient)	0.086	[2]
Appearance	White to off-white crystalline powder / Colorless leaf-like crystals	[1][2][3]

Toxicological Data

Phenylphosphonic acid is classified as harmful if swallowed and causes severe skin burns and eye damage.[5][6][7] It is also irritating to the respiratory system.[1][8]

Endpoint	Test Type	Species	Route	Result	GHS Classification	Source(s)
Acute Toxicity	LD ₅₀	Rat	Oral	2000 mg/kg	Category 4 (Harmful if swallowed)	[9]
Acute Toxicity	LD ₅₀	Mouse	Intraperitoneal	110 mg/kg	Not Classified	[9]
Skin Corrosion/Irritation	Not specified	Not specified	Dermal	Causes severe skin burns and irritation	Category 1C / 2	[2][5][8]
Eye Damage/Irritation	Not specified	Not specified	Ocular	Causes serious eye damage	Category 1	[2][5][8]
Respiratory Irritation	Not specified	Not specified	Inhalation	May cause respiratory irritation	STOT SE 3	[2][6][8]
Carcinogenicity	Not specified	Not specified	Not specified	No data available; not listed as a carcinogen	Not Classified	[2]
Mutagenicity	Not specified	Not specified	Not specified	No data available	Not Classified	

Ecotoxicological Data

Ecotoxicity data for **phenylphosphonic acid** is limited. Most safety data sheets report that no data is available for toxicity to fish, daphnia, or algae.[10] However, its water solubility suggests it is likely to be mobile in the environment.[8] Based on available information, persistence is unlikely.[2][8]

Endpoint	Species	Result	Source(s)
Toxicity to fish	Not specified	No data available	[10]
Toxicity to daphnia and other aquatic invertebrates	Not specified	No data available	[10]
Toxicity to algae	Not specified	No data available	[10]
Persistence and Degradability	Not applicable	Persistence is unlikely based on water solubility	[2][8]
Bioaccumulative Potential	Not applicable	Bioaccumulation is unlikely	[2]

Experimental Protocols

While the specific historical studies detailing toxicological endpoints are not fully described in the available literature, the methodologies likely followed standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Representative Protocol: OECD 423)

The acute oral toxicity value (LD₅₀) of 2000 mg/kg in rats was likely determined using a method similar to the OECD Guideline 423 (Acute Oral Toxicity – Acute Toxic Class Method).

- **Objective:** To determine the oral dose of a substance that causes mortality in 50% of a test group of animals (LD₅₀).
- **Test Animals:** Healthy, young adult rats (e.g., Sprague-Dawley strain), typically 8-12 weeks old, are used. Animals are fasted prior to dosing.
- **Procedure:** A stepwise procedure is used where a group of three animals of a single sex is dosed at one of the defined levels (e.g., 300, 2000, 5000 mg/kg). The substance is administered orally via gavage.

- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Endpoint: The LD₅₀ is determined based on the number of mortalities at specific dose levels. The result of 2000 mg/kg places **phenylphosphonic acid** in GHS Category 4.

Skin Corrosion/Irritation (Representative Protocol: OECD 404)

The classification as causing severe skin burns and irritation suggests results consistent with those from a protocol like OECD Guideline 404.

- Objective: To assess the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.
- Test Animals: Typically, a single healthy young adult albino rabbit is used for an initial test.
- Procedure: A small amount (0.5 g) of the test substance is applied to a patch of shaved skin (approx. 6 cm²). The patch is covered with a gauze dressing for a specified exposure period, typically 4 hours.
- Observation: After the patch is removed, the skin is evaluated for signs of erythema (redness) and edema (swelling) at graded intervals (e.g., 1, 24, 48, and 72 hours).
- Endpoint: The severity and reversibility of the skin reactions are scored. Corrosive substances cause irreversible tissue destruction, while irritants cause reversible inflammatory changes.

Serious Eye Damage/Irritation (Representative Protocol: OECD 405)

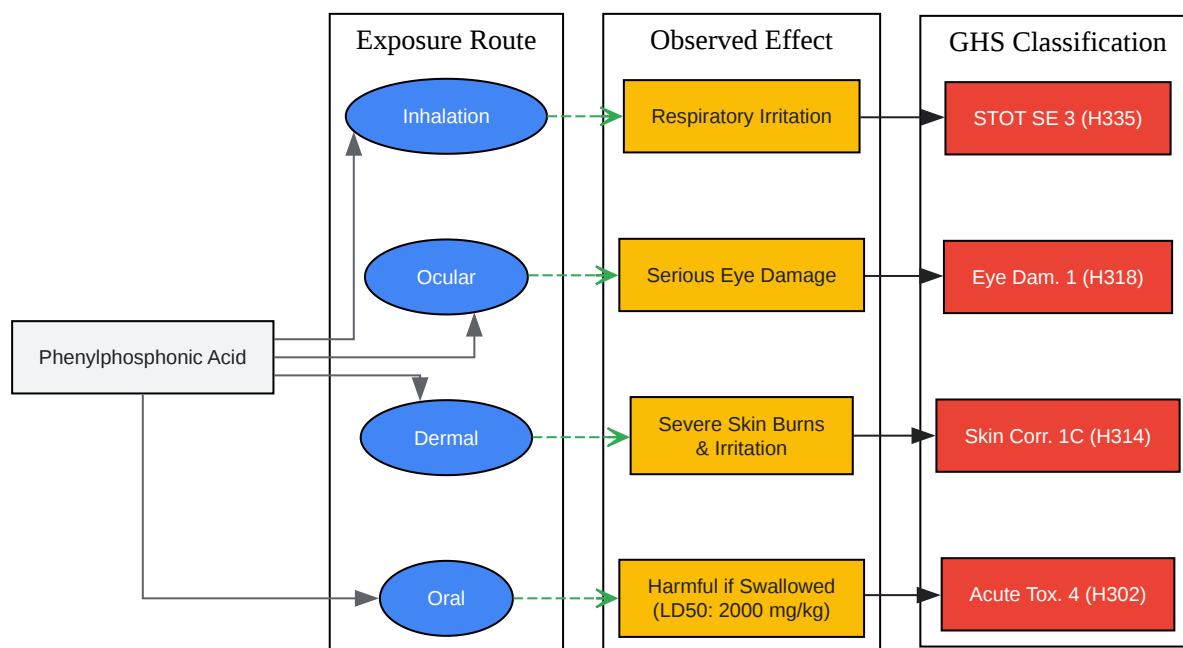
The classification for serious eye damage is based on protocols similar to OECD Guideline 405.

- Objective: To determine the potential of a substance to produce irritation or damage to the eye.

- **Test Animals:** Healthy young adult albino rabbits with no pre-existing eye defects are used.
- **Procedure:** A small, measured amount of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals after instillation (e.g., 1, 24, 48, and 72 hours).
- **Endpoint:** The severity of ocular lesions is scored. Substances causing irreversible tissue damage or significant, persistent inflammatory responses are classified as causing serious eye damage (Category 1).

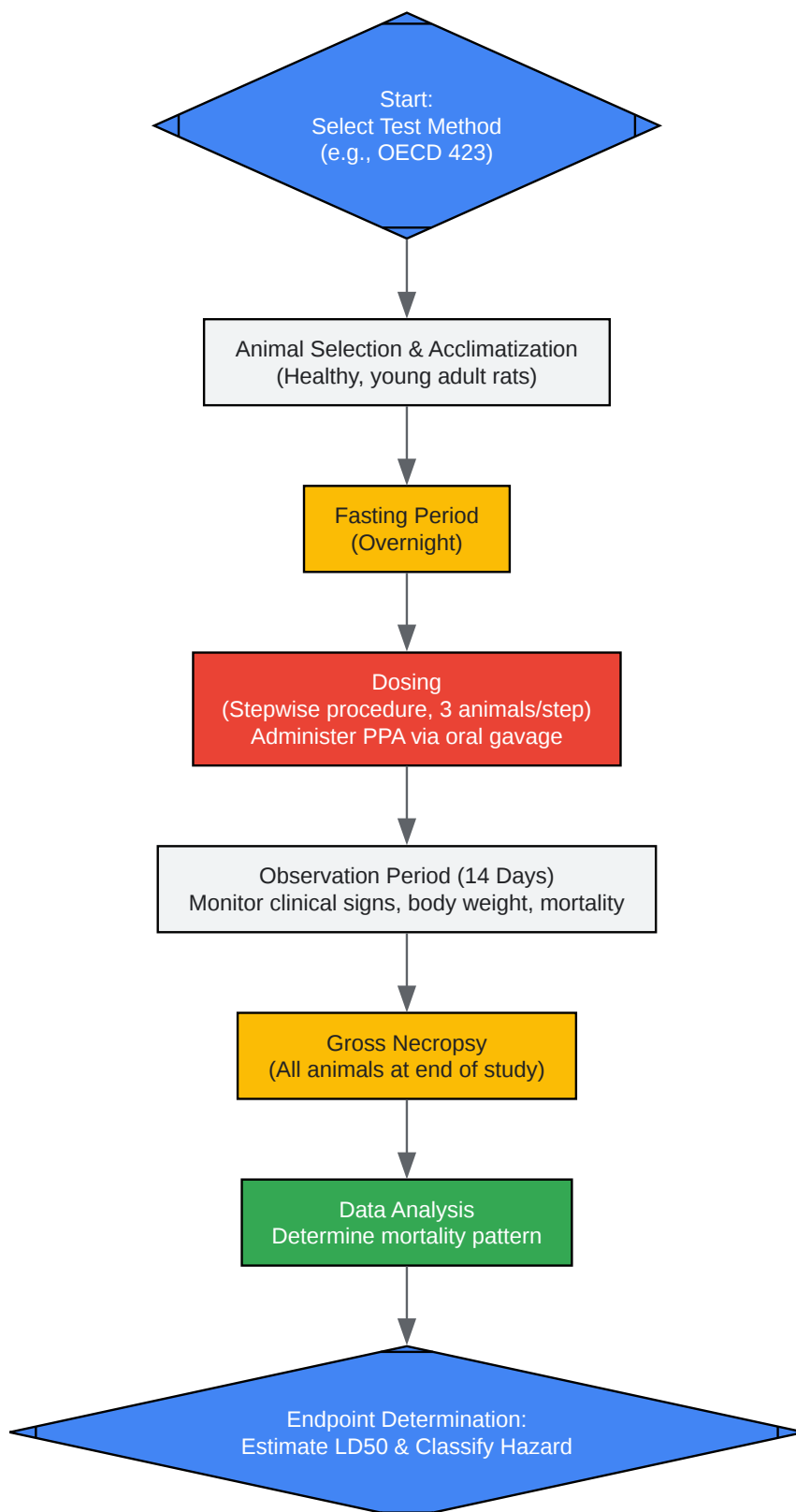
Visualizations

The following diagrams illustrate a typical experimental workflow for toxicity testing and the logic for GHS hazard classification based on the observed effects of **phenylphosphonic acid**.



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Caption: GHS hazard classification pathway for **phenylphosphonic acid**.



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Caption: Experimental workflow for an acute oral toxicity study.

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